

Application Notes and Protocols for GKA-71 (GKA50) in Cell Culture

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Compound of Interest

Compound Name: *gka-71*

Cat. No.: *B1671569*

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These application notes provide detailed protocols for the preparation of **GKA-71** (also known as GKA50) stock solutions for use in cell culture experiments. **GKA-71** is a potent, small-molecule activator of glucokinase (GK), a key enzyme in glucose metabolism. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Compound Information and Properties

GKA-71 (GKA50) is a well-characterized glucokinase activator with demonstrated effects on insulin secretion and cell proliferation. A summary of its key properties is presented below.

Property	Value	Reference
Molecular Weight	464.51 g/mol	[1]
Formula	C ₂₆ H ₂₈ N ₂ O ₆	[1]
CAS Number	851884-87-2	[1]
Biological Activity	Potent glucokinase activator (EC ₅₀ = 33 nM)	[1][2]
Solubility	Soluble in DMSO (46.45 mg/mL or 100 mM)	

Preparation of GKA-71 Stock Solution

Proper preparation and storage of the **GKA-71** stock solution are essential to maintain its stability and activity. The following protocol outlines the recommended procedure.

Materials:

- **GKA-71** (GKA50) powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing dissolution)
- Warming block or water bath (optional)

Protocol:

- Determine the Desired Stock Concentration: A common high-concentration stock is 10 mM or 50 mM. This allows for small volumes to be added to cell culture media, minimizing the final DMSO concentration.
- Calculate the Required Mass of **GKA-71**: Use the following formula to calculate the mass of **GKA-71** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Weighing **GKA-71**: Carefully weigh the calculated amount of **GKA-71** powder in a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add the appropriate volume of sterile DMSO to the tube containing the **GKA-71** powder.
 - Vortex the solution thoroughly to dissolve the compound.

- If the compound does not fully dissolve, brief warming and sonication may be required. Use of an ultrasonic bath and warming can aid in the dissolution of **GKA-71** in DMSO.
- Sterilization: As **GKA-71** is dissolved in DMSO, which is a solvent that can pass through many filter types, filtration of the final stock solution is generally not recommended as it may lead to loss of compound. Ensure that the DMSO used is sterile and all handling is performed under aseptic conditions in a laminar flow hood.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Stock Solution Preparation Table:

The following table provides quick calculations for preparing common stock concentrations of **GKA-71**.

Desired Stock Concentration	Volume of DMSO for 1 mg GKA-71	Volume of DMSO for 5 mg GKA-71	Volume of DMSO for 10 mg GKA-71
1 mM	2.15 mL	10.76 mL	21.53 mL
5 mM	0.43 mL	2.15 mL	4.31 mL
10 mM	0.22 mL	1.08 mL	2.15 mL
50 mM	0.04 mL	0.22 mL	0.43 mL

Data derived from product information with a molecular weight of 464.51 g/mol .

Use in Cell Culture

When using the **GKA-71** stock solution in cell culture experiments, it is crucial to dilute it to the desired final working concentration in the cell culture medium.

Protocol for Dilution:

- **Thaw the Stock Solution:** Thaw a single aliquot of the **GKA-71** stock solution at room temperature.
- **Prepare Intermediate Dilutions (if necessary):** Depending on the final desired concentration, it may be necessary to perform one or more serial dilutions of the stock solution in sterile cell culture medium.
- **Add to Cell Culture:** Add the appropriate volume of the **GKA-71** solution to the cell culture medium to achieve the final working concentration. Ensure thorough mixing.
- **Control Group:** For the vehicle control, add the same volume of DMSO to the cell culture medium as was used for the **GKA-71** treated group. This is critical to account for any effects of the solvent on the cells.

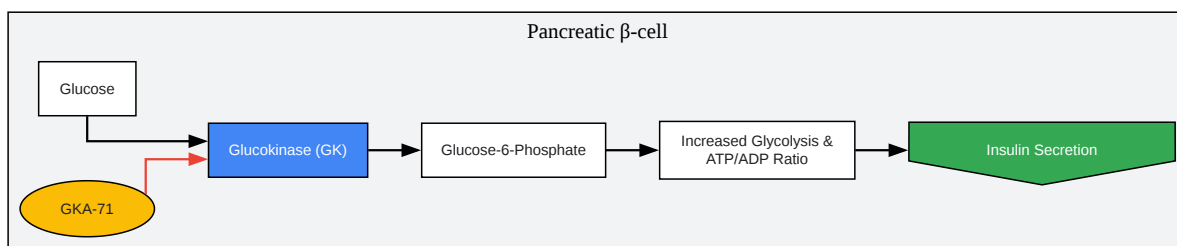
Recommended Working Concentrations:

The optimal working concentration of **GKA-71** will vary depending on the cell type and the specific experimental endpoint. However, published data provides a starting point. For example, in INS-1 cells, **GKA-71** has been shown to enhance cell proliferation with an EC50 value between 1 to 2 μM . It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

Signaling Pathway and Experimental Workflow

Mechanism of Action

GKA-71 acts as a glucokinase activator. Glucokinase plays a central role in glucose sensing in pancreatic β -cells and hepatocytes, leading to insulin secretion and glucose metabolism, respectively. Activation of glucokinase by **GKA-71** enhances these downstream effects.

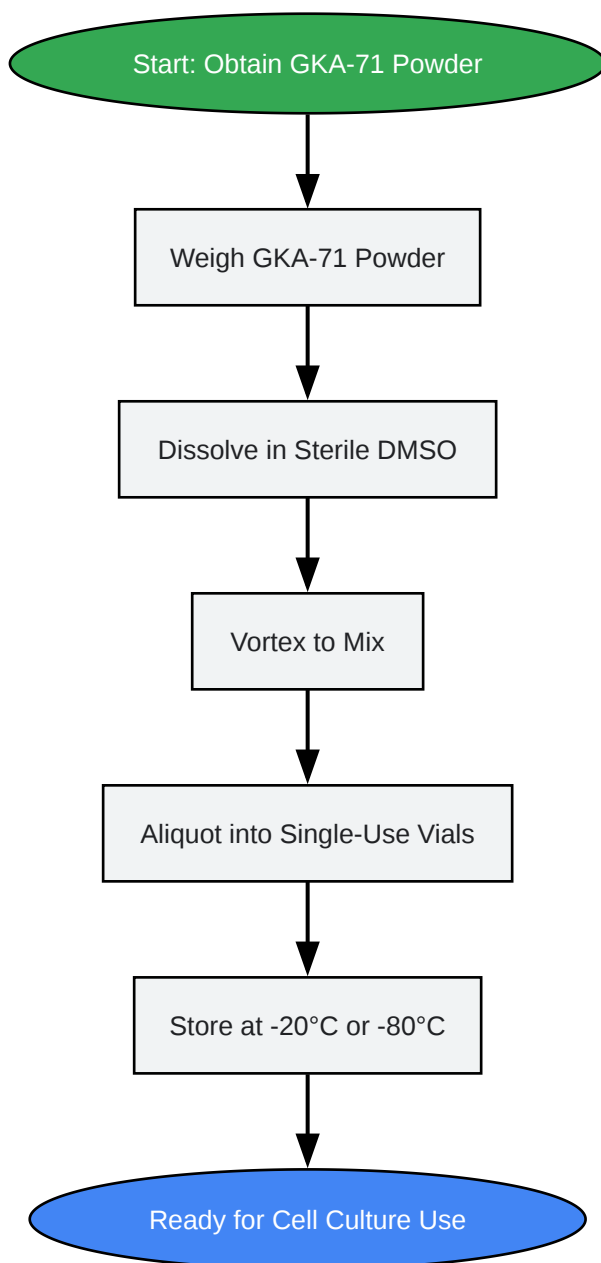


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Caption: **GKA-71** signaling pathway in pancreatic β -cells.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in preparing a **GKA-71** stock solution for cell culture applications.



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Caption: Workflow for preparing **GKA-71** stock solution.

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References

- 1. GKA 50 | Hexokinases | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
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